

Technical Guide: BDP 581/591 NHS Ester

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Compound of Interest

Compound Name: BDP 581/591 NHS ester

Cat. No.: B1192282

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Advanced Fluorophore for Bioconjugation and Ratiometric ROS Sensing

Executive Summary

BDP 581/591 NHS ester is a high-performance, amine-reactive fluorescent probe derived from the boron-dipyrromethene (BODIPY) core.[1][2] Unlike conventional stable fluorophores (e.g., Rhodamine or Cyanine dyes), BDP 581/591 possesses a unique dual functionality:

- **High-Fidelity Labeling:** It conjugates efficiently to primary amines (lysine residues, N-termini) on proteins, peptides, and modified oligonucleotides.
- **Ratiometric ROS Sensing:** The fluorophore core contains a polyunsaturated butadienyl linker that is susceptible to oxidation by Reactive Oxygen Species (ROS). Upon oxidation, the fluorescence emission shifts from red (~594 nm) to green (~520 nm), allowing for ratiometric quantification of oxidative stress at the molecular level.

This guide details the physicochemical properties, reaction mechanisms, and validated protocols for utilizing **BDP 581/591 NHS ester** in high-stakes research environments.

Part 1: Technical Specifications & Physicochemical Properties[1]

BDP 581/591 is hydrophobic and exhibits high quantum yield, sharp emission peaks, and a relatively long fluorescence lifetime, making it suitable for Fluorescence Polarization (FP) assays.[3][4]

Table 1: Physicochemical Data



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Part 2: Mechanisms of Action

2.1 Conjugation Chemistry (NHS Ester)

The N-hydroxysuccinimide (NHS) ester moiety targets primary amines (

) on biomolecules.[5] The reaction proceeds via nucleophilic attack, displacing the NHS group and forming a stable amide bond. This reaction is pH-sensitive; optimal efficiency is achieved between pH 8.3 and 8.5.

2.2 Ratiometric Oxidation Mechanism

The defining feature of BDP 581/591 is its butadienyl linker. In its native (reduced) state, conjugation extends the

-electron system, resulting in red fluorescence. ROS-mediated oxidation cleaves this conjugation, isolating the core BODIPY structure, which fluoresces green.



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Figure 1: Dual mechanism of BDP 581/591. Left: Formation of the amide bond.[2] Right: ROS-induced spectral shift from red to green.

Part 3: Validated Experimental Protocol

Objective: Label a target protein (IgG antibody or BSA) with **BDP 581/591 NHS ester** and purify the conjugate.

3.1 Reagents and Equipment

- **BDP 581/591 NHS Ester:** Store at -20°C, desiccated, dark.
- Protein: 1–10 mg/mL in amine-free buffer (PBS or Borate). Note: Remove Tris or Glycine via dialysis.
- Conjugation Buffer: 0.1 M Sodium Bicarbonate (), pH 8.3.
- Solvent: Anhydrous DMSO or DMF.
- Purification Column: Sephadex G-25 or equivalent desalting column.

3.2 Step-by-Step Workflow

Step 1: Protein Preparation Ensure the protein is in a buffer free of primary amines. If the protein is in Tris/Glycine, dialyze against PBS (pH 7.4) or use a spin desalting column. Adjust concentration to ~2–5 mg/mL.

- **Why:** Tris and Glycine act as competitive substrates for the NHS ester, drastically reducing labeling efficiency.

Step 2: Dye Solubilization Dissolve **BDP 581/591 NHS ester** in anhydrous DMSO to a concentration of 10 mg/mL.

- **Critical:** Prepare this immediately before use. NHS esters hydrolyze rapidly in the presence of moisture.

Step 3: Conjugation Reaction Add 10% (v/v) of 1 M Sodium Bicarbonate (pH 8.5) to the protein solution to raise the pH to optimal reaction conditions. Calculate the molar excess of dye. For antibodies (IgG), start with a 10–15x molar excess of dye.

- **Formula:**

Add the dye solution to the protein dropwise while stirring. Incubate for 1 hour at Room Temperature (RT) or overnight at 4°C in the dark.

Step 4: Purification Separate the labeled protein from free dye using a Sephadex G-25 column or spin column equilibrated with PBS. The BDP-protein conjugate will elute first (high MW band), while free dye will remain in the column.

Step 5: Degree of Labeling (DOL) Validation Measure absorbance at 280 nm (

) and 585 nm (

). Calculate DOL using the correction factor (CF = 0.04 for BDP 581/591):

Target DOL: 2–5 dyes per protein molecule for IgG.



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Figure 2: Decision logic for BDP 581/591 conjugation workflow.

Part 4: Applications & Data Interpretation[2][7]

4.1 Fluorescence Polarization (FP) Assays

Due to its relatively long fluorescence lifetime (~5.4 ns) and high molecular weight when conjugated, BDP 581/591 is an excellent tracer for FP assays. It is used to measure ligand-receptor binding where the rotation of the small ligand (labeled) slows down upon binding to a large receptor, increasing polarization.

4.2 ROS and Lipid Peroxidation Sensing

While the C11-BODIPY 581/591 (fatty acid) is the standard for membrane lipid peroxidation, the NHS ester allows researchers to probe oxidative damage on specific proteins.

- Interpretation:
 - High Red / Low Green: Intact protein, low oxidative stress.
 - Decreasing Red / Increasing Green: Protein environment is experiencing ROS attack (specifically peroxy radicals).
 - Note: This requires ratiometric imaging (confocal or flow cytometry) using 561 nm excitation (Red emission) and 488 nm excitation (Green emission).

Part 5: Troubleshooting & Storage



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